

The Elusive Identity of 2-Iodo-5-nitrosobenzamide: A Review of Related Compounds

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Compound of Interest

Compound Name: 2-Iodo-5-nitrosobenzamide

Cat. No.: B15164458

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An extensive search of scientific and patent literature reveals a notable absence of information on the specific compound "**2-Iodo-5-nitrosobenzamide**." This suggests that the molecule is either a novel, yet-to-be-synthesized compound or a potential misnomer for a structurally related molecule. While a direct technical guide on **2-Iodo-5-nitrosobenzamide** cannot be provided due to the lack of data, this report details the available information on closely related iodo- and nitro/nitroso- substituted benzamides to offer a relevant contextual understanding for researchers, scientists, and drug development professionals.

The initial investigation into the discovery and history of **2-Iodo-5-nitrosobenzamide** yielded no direct mentions in prominent chemical databases or published research. The focus of this guide, therefore, shifts to analogous compounds where the nitroso group is replaced by a nitro group, or the substitution pattern on the benzamide core is different. The primary analogs identified are 2-Iodo-5-nitrobenzamide and its precursor 2-Iodo-5-nitrobenzoic acid.

Physicochemical Properties of Related Compounds

For clarity and comparative ease, the fundamental physicochemical properties of these related molecules are summarized below.

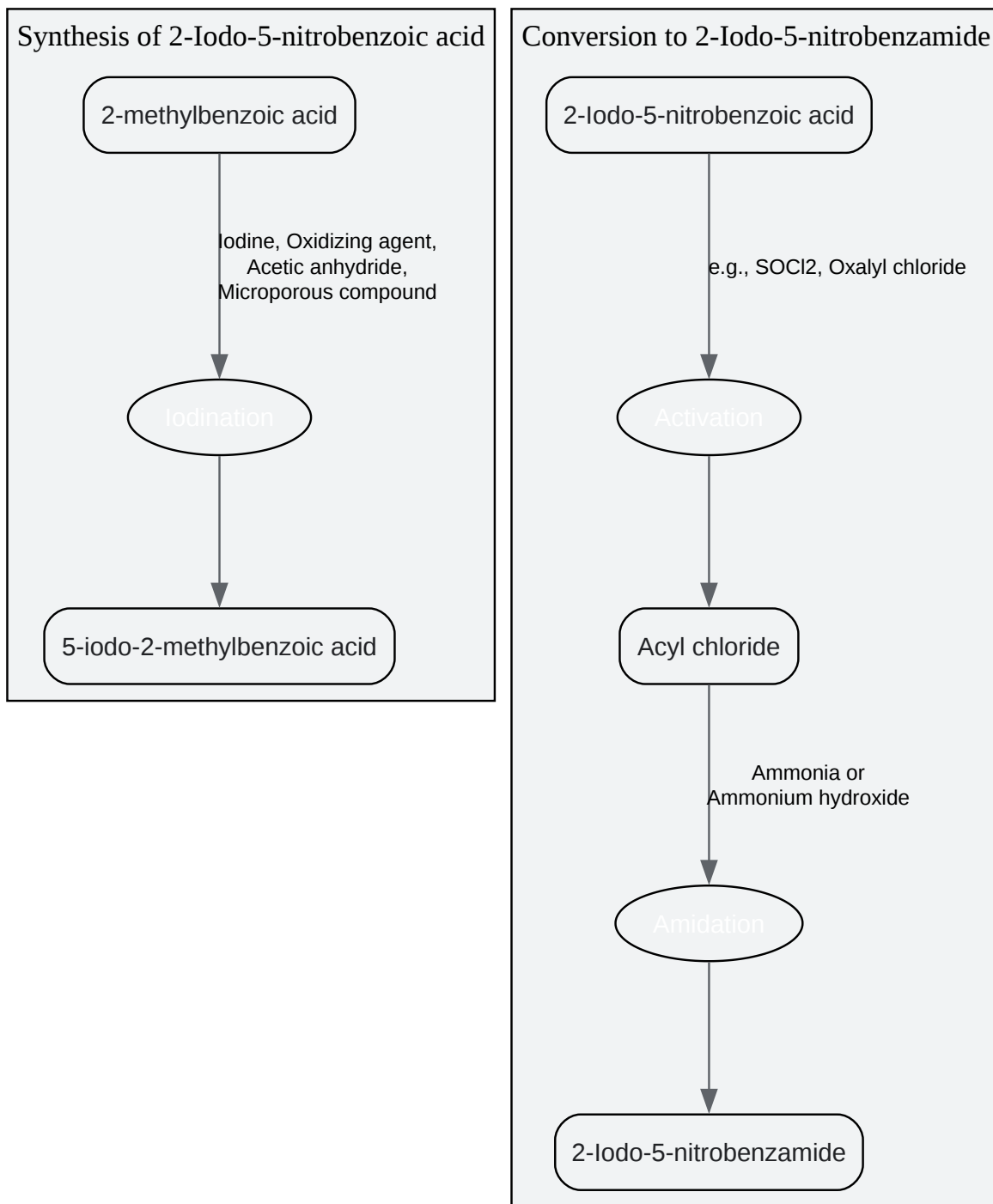
Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number
2-Iodo-5-nitrobenzamide	<chem>Cc1ccc(cc1[N+](=O)[O-])[I]</chem>	292.03	181376-12-5
2-Iodo-5-nitrobenzoic acid	<chem>O=C(O)c1ccc(cc1[N+](=O)[O-])[I]</chem>	293.02	19230-50-3[1]
2-iodo-N-(1-methylcyclopropyl)-5-nitrobenzamide	<chem>CN1CC1c2ccc(cc2[N+](=O)[O-])[I]</chem>	346.12	Not Available
2-iodo-N-(2-methyl-5-nitrophenyl)benzamide	<chem>CN(C1=CC=C(C=C1)[N+](=O)[O-])c2ccc(cc2)[I]</chem>	382.15	Not Available
5-(aziridin-1-yl)-2-nitro-4-nitrosobenzamide	Not specified	Not specified	Not specified

Synthesis and Experimental Protocols

While a specific synthesis for **2-Iodo-5-nitrosobenzamide** is not documented, the synthesis of related iodo-nitroaromatic compounds generally involves electrophilic iodination of a nitro-substituted aromatic precursor.

General Synthesis of 2-Iodo-5-nitrobenzamide

The synthesis of 2-Iodo-5-nitrobenzamide would likely proceed from its corresponding carboxylic acid, 2-Iodo-5-nitrobenzoic acid. A plausible synthetic workflow is outlined below.



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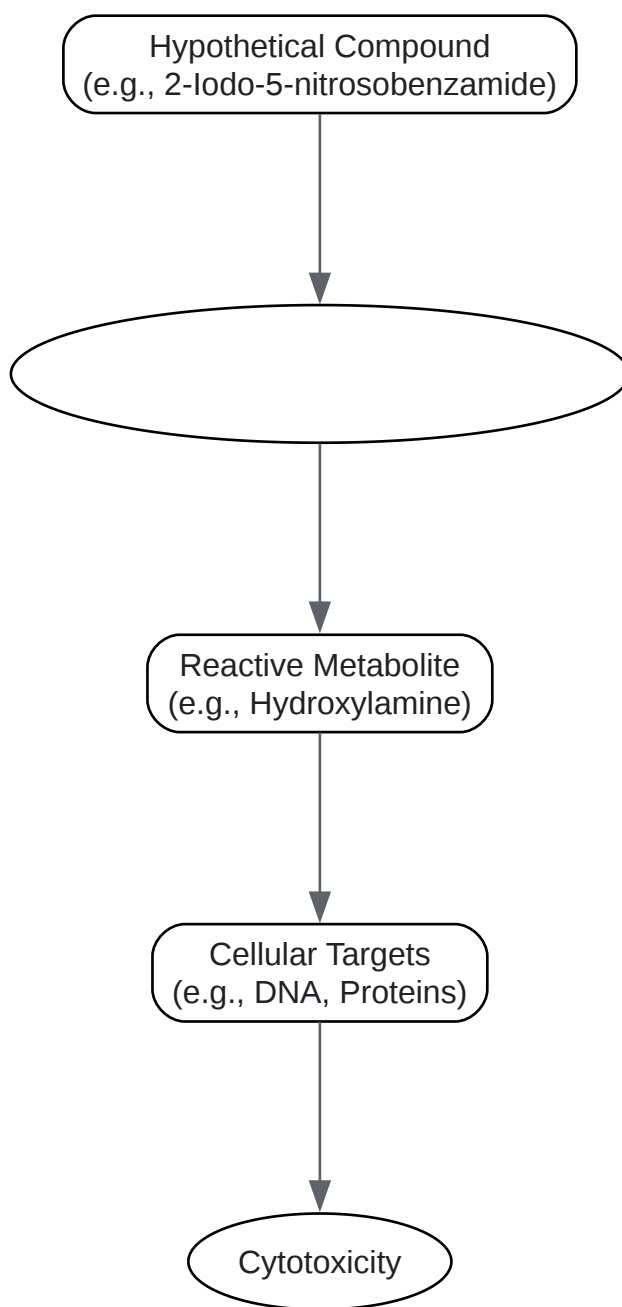
Caption: Plausible synthetic workflow for 2-Iodo-5-nitrobenzamide.

A patented process for producing 5-iodo-2-methylbenzoic acid involves the iodination of 2-methylbenzoic acid in the presence of a microporous compound, iodine, an oxidizing agent, and acetic anhydride.[2][3] This highlights a potential route for the synthesis of iodo-substituted benzoic acids.

Biological Activity and Potential Signaling Pathways

The biological activity of **2-Iodo-5-nitrosobenzamide** is unknown. However, the activities of related nitro-aromatic compounds can provide insights into its potential applications. Nitro-containing compounds are known to have a wide range of biological activities. For instance, the drug Nitazoxanide, which contains a nitrothiazole ring, is a broad-spectrum antiparasitic and antiviral agent.[4] Its mechanism of action involves the inhibition of the pyruvate:ferredoxin/flavodoxin oxidoreductase (PFOR) enzyme, which is crucial for anaerobic energy metabolism.[4]

While direct evidence is lacking, it is plausible that a compound like **2-Iodo-5-nitrosobenzamide** could be investigated for similar antimicrobial or anticancer properties, potentially acting as a prodrug that is activated under hypoxic conditions found in tumors. The nitroso group, like the nitro group, can be reduced to a reactive hydroxylamine, which can then exert cytotoxic effects. For example, 5-(aziridin-1-yl)-2-nitro-4-nitrosobenzamide acts as a prodrug that is reduced to its corresponding hydroxylamine to induce DNA crosslinking.[5]



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Caption: Hypothetical activation pathway for a nitroso-containing prodrug.

Conclusion

In conclusion, "**2-Iodo-5-nitrosobenzamide**" does not appear to be a known compound in the existing scientific literature. However, by examining its structural analogs, we can infer potential synthetic routes and areas of biological investigation. The synthesis would likely involve the

amidation of 2-Iodo-5-nitrobenzoic acid, followed by reduction of the nitro group to a hydroxylamine and subsequent oxidation to the nitroso form. The biological activity of such a compound would be speculative but could potentially lie in the realm of antimicrobial or anticancer agents, possibly acting as a bioreductive prodrug. Further research is required to synthesize and characterize this molecule to determine its actual properties and potential applications.

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References

- 1. 2-Iodo-5-nitrobenzoic acid | C₇H₄INO₄ | CID 3848745 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. US7642374B2 - Process for producing 5-iodo-2-methylbenzoic acid - Google Patents [patents.google.com]
- 3. Process for producing 5-iodo-2-methylbenzoic acid - Eureka | Patsnap [eureka.patsnap.com]
- 4. Biological Activity of Modified and Exchanged 2-Amino-5-Nitrothiazole Amide Analogues of Nitazoxanide - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Identification, synthesis and properties of 5-(aziridin-1-yl)-2-nitro-4-nitrosobenzamide, a novel DNA crosslinking agent derived from CB1954 - PubMed [pubmed.ncbi.nlm.nih.gov]
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